

2-Chloro-6,7-dimethoxy-4-methylquinoline chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6,7-dimethoxy-4-methylquinoline

CAS No.: 697793-63-8

Cat. No.: B1532601

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An In-Depth Technical Guide to the Chemical Properties and Reactivity of **2-Chloro-6,7-dimethoxy-4-methylquinoline**

Introduction

2-Chloro-6,7-dimethoxy-4-methylquinoline (CAS No: 697793-63-8) is a substituted quinoline, a heterocyclic aromatic organic compound. The quinoline scaffold is a cornerstone in medicinal chemistry, forming the core of numerous pharmaceuticals. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the known chemical properties of this specific molecule. Given the limited specific literature on this exact derivative, this document leverages expert analysis of its structural components—the reactive 2-chloroquinoline system, the electron-donating methoxy groups, and the 4-methyl substituent—to provide a robust profile of its predicted reactivity, potential synthetic applications, and safe handling protocols.

Core Physicochemical Properties

The fundamental properties of a compound are critical for its application in experimental settings, dictating solubility, stability, and handling requirements. The known properties for **2-Chloro-6,7-dimethoxy-4-methylquinoline** are summarized below.

Chemical Structure

The structure features a quinoline core with a chlorine atom at the C2 position, a methyl group at C4, and two methoxy groups at C6 and C7.

Caption: Chemical Structure Diagram

Quantitative Data Summary

Property	Value	Source
CAS Number	697793-63-8	
Molecular Formula	C ₁₂ H ₁₂ ClNO ₂	
Molecular Weight	237.68 g/mol	
Physical Form	Solid	
SMILES String	ClC1=NC(C(C(C)=C1)=C2)=C C(OC)=C2OC	
InChI Key	JWSDOYINPAVDIM- UHFFFAOYSA-N	

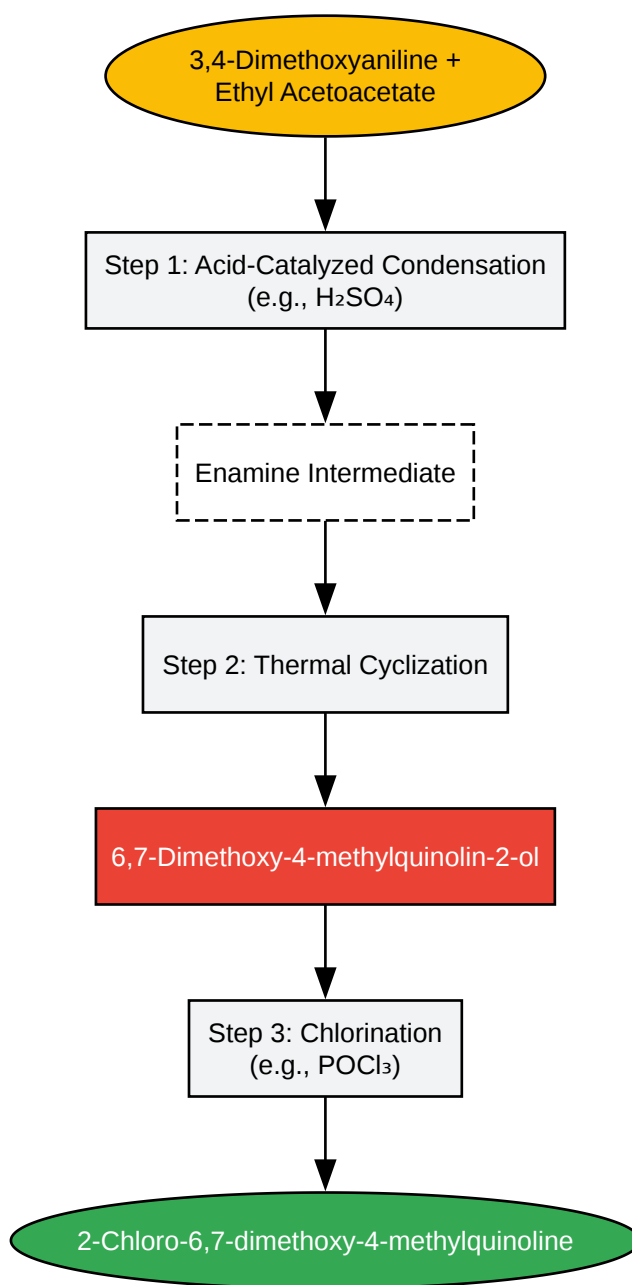
Synthesis and Mechanistic Considerations

While a specific, peer-reviewed synthesis for **2-Chloro-6,7-dimethoxy-4-methylquinoline** is not prominently documented, a plausible synthetic route can be designed based on established quinoline chemistry. The most logical approach involves the cyclization to form the 4-methyl-6,7-dimethoxyquinolin-2-ol intermediate, followed by chlorination.

Proposed Synthetic Pathway

A likely synthetic strategy would adapt the Combes quinoline synthesis, which involves the reaction of an aniline with a β -diketone under acidic conditions.

- **Starting Material Selection:** The synthesis would commence with 3,4-dimethoxyaniline, providing the C6 and C7 methoxy groups. The partner reagent would be ethyl acetoacetate, which supplies the remaining atoms for the pyridine ring, including the C4-methyl group.
- **Condensation & Cyclization:** Reacting 3,4-dimethoxyaniline with ethyl acetoacetate under acidic catalysis (e.g., H_2SO_4) would lead to the formation of an enamine intermediate. Subsequent thermal cyclization of this intermediate yields 6,7-dimethoxy-4-methylquinolin-2-ol. The acid catalyst is crucial for promoting both the initial condensation and the final electrophilic cyclization onto the electron-rich aromatic ring.
- **Chlorination:** The resulting quinolin-2-ol (which exists in tautomeric equilibrium with its quinolin-2-one form) is then converted to the target 2-chloro derivative. This is a standard transformation achieved by treating the quinolin-2-ol with a strong chlorinating agent such as phosphorus oxychloride (POCl_3) or thionyl chloride (SOCl_2). The mechanism involves the activation of the carbonyl oxygen by the chlorinating agent, making the carbon atom susceptible to nucleophilic attack by a chloride ion, ultimately replacing the hydroxyl group with chlorine.



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Caption: Proposed Synthetic Workflow

Reactivity Profile

The reactivity of **2-Chloro-6,7-dimethoxy-4-methylquinoline** is dominated by the chemistry of the 2-chloroquinoline core.

Nucleophilic Aromatic Substitution (S_NAr)

The C2 position of the quinoline ring is electron-deficient due to the electron-withdrawing effect of the adjacent heterocyclic nitrogen atom. This makes the chlorine atom at this position a good leaving group, highly susceptible to Nucleophilic Aromatic Substitution (S_NAr) reactions. This is the most important reaction for this class of compounds and is the foundation of its utility as a synthetic intermediate.

- **Mechanism:** The reaction proceeds via a two-step addition-elimination mechanism. A nucleophile (e.g., an amine, alkoxide, or thiol) attacks the carbon atom bearing the chlorine, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex. In the subsequent step, the leaving group (chloride) is eliminated, restoring the aromaticity of the ring.
- **Influence of Substituents:**
 - **Methoxy Groups (C6, C7):** These are electron-donating groups, which increase the electron density of the benzene portion of the ring system. While they do not directly participate in the S_NAr reaction at C2, they can influence the overall electronic properties and solubility of the molecule.
 - **Methyl Group (C4):** This group has a mild electron-donating effect. Its presence is primarily for steric and conformational influence on potential drug-receptor interactions in derivative molecules.

Caption: S_NAr Reaction Pathway

Applications in Research and Drug Development

Substituted quinolines are privileged scaffolds in medicinal chemistry due to their ability to interact with a wide range of biological targets. While specific applications for **2-Chloro-6,7-dimethoxy-4-methylquinoline** are not detailed in the literature, its structure strongly suggests its utility as a key building block for synthesizing novel bioactive agents.

- **Kinase Inhibitors:** The related 4-chloro-6,7-dimethoxyquinoline is a crucial intermediate for anticancer drugs like cabozantinib, which are kinase inhibitors.^[1] By analogy, the 2-chloro

isomer serves as a valuable starting point for creating new libraries of compounds to screen for kinase inhibitory activity.

- **Antimalarial Agents:** The 8-aminoquinoline scaffold is famous for its antimalarial properties, as seen in tafenoquine.[2] The reactivity of the 2-chloro group allows for the introduction of various amine-containing side chains, enabling the exploration of new antimalarial candidates.
- **G9a Inhibitors:** Dimethoxyquinazoline analogues have been identified as inhibitors of the G9a enzyme, suggesting that dimethoxyquinoline scaffolds could also be explored for this target.[3]

The primary role of this compound is as a versatile electrophile for the synthesis of more complex molecules, allowing for the rapid diversification of the quinoline core to probe structure-activity relationships.

Experimental Protocols & Safety

Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. Adherence to established safety protocols is non-negotiable.

- **Hazard Identification:** This compound is classified as acutely toxic if swallowed and causes serious eye irritation. The GHS classification is GHS06 (Danger).
- **Personal Protective Equipment (PPE):** Always wear a lab coat, nitrile gloves, and chemical safety goggles when handling this compound.
- **Handling:** Handle in a well-ventilated fume hood to avoid inhalation of dust. Avoid all contact with skin and eyes. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

Protocol: General Procedure for Nucleophilic Aromatic Substitution with an Amine

This protocol provides a self-validating framework for reacting **2-Chloro-6,7-dimethoxy-4-methylquinoline** with a primary or secondary amine.

Objective: To synthesize a 2-amino-6,7-dimethoxy-4-methylquinoline derivative.

Materials:

- **2-Chloro-6,7-dimethoxy-4-methylquinoline** (1.0 eq)
- Amine of choice (1.1 - 1.5 eq)
- Aprotic polar solvent (e.g., DMF, DMSO, or NMP)
- Non-nucleophilic base (e.g., DIPEA or K_2CO_3 , 2.0 eq)
- Reaction vessel (e.g., round-bottom flask with condenser)
- Stir plate and magnetic stir bar
- TLC plates, developing chamber, and UV lamp
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography column)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **2-Chloro-6,7-dimethoxy-4-methylquinoline** (1.0 eq) and the chosen solvent (e.g., DMF).
 - **Causality:** An inert atmosphere prevents potential side reactions with atmospheric moisture or oxygen, ensuring a clean reaction profile.
- **Addition of Reagents:** Add the amine (1.1 eq) and the base (e.g., DIPEA, 2.0 eq) to the stirring solution.
 - **Causality:** A slight excess of the amine ensures the complete consumption of the starting material. The base is essential to neutralize the HCl that is generated during the reaction,

driving the equilibrium towards the product. A non-nucleophilic base is chosen to prevent it from competing with the amine nucleophile.

- **Heating and Monitoring:** Heat the reaction mixture to an appropriate temperature (typically 80-120 °C). Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - **Self-Validation:** TLC allows for real-time tracking of the consumption of the starting material and the appearance of the product spot. The reaction is deemed complete when the starting material spot is no longer visible by UV light.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into water and extract the product with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - **Causality:** The aqueous workup removes the solvent (DMF) and inorganic salts. The brine wash removes residual water from the organic layer.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure 2-amino-substituted quinoline derivative.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and LC-MS.

Conclusion

2-Chloro-6,7-dimethoxy-4-methylquinoline is a specialized chemical intermediate with significant potential in synthetic and medicinal chemistry. While detailed experimental data on the compound itself is sparse, its structural features provide a clear and reliable roadmap for its reactivity. The C2-chloro group serves as an excellent handle for introducing a wide variety of functional groups via Nucleophilic Aromatic Substitution, making it a valuable building block for creating novel molecules with potential therapeutic applications. The protocols and safety information provided herein offer a solid foundation for researchers to utilize this compound effectively and safely in their discovery efforts.

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- To cite this document: BenchChem. [2-Chloro-6,7-dimethoxy-4-methylquinoline chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1532601/docs#2-chloro-6-7-dimethoxy-4-methylquinoline-chemical-properties\]](https://www.benchchem.com/product/b1532601/docs#2-chloro-6-7-dimethoxy-4-methylquinoline-chemical-properties)

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